Technical Whitepaper: Spectroscopic Characterization & Structural Analysis of 1-Cyclopentylcyclopropan-1-ol

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Compound of Interest

Compound Name:	*1-Cyclopentylcyclopropan-1-ol*
CAS No.:	*1248312-70-0*
Cat. No.:	*B2381949*

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Executive Summary & Synthesis Context

1-Cyclopentylcyclopropan-1-ol is a tertiary alcohol featuring a high-strain cyclopropane ring fused to a cyclopentyl moiety. It is primarily synthesized via the Kulinkovich hydroxycyclopropanation, reacting methyl cyclopentanecarboxylate with ethylmagnesium bromide in the presence of a titanium(IV) isopropoxide catalyst.

Critical Purity Note: The primary impurity in this synthesis is often cyclopentyl methyl ketone (ring-opened product) or 1-ethylcyclopentan-1-ol (direct Grignard addition). The spectroscopic data below focuses on distinguishing the target cyclopropanol from these specific byproducts.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR signature of this molecule is defined by the high-field resonance of the cyclopropane protons and the characteristic upfield shift of the quaternary carbon compared to acyclic tertiary alcohols.

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^1H NMR Data (400 MHz, $CDCl_3$)

The cyclopropane ring creates a magnetic anisotropy that shields the ring protons significantly.

Position	δ (ppm)	Multiplicity	Integration	Assignment Logic
Cyclopropane	0.45 – 0.55	Multiplet (m)	2H	cis-protons relative to OH (Shielded)
Cyclopropane	0.70 – 0.80	Multiplet (m)	2H	trans-protons relative to OH
Cyclopentyl	1.20 – 1.45	Multiplet (m)	1H	Methine CH (C-1') attached to quaternary C
Cyclopentyl	1.50 – 1.85	Multiplet (m)	8H	Methylene envelope (C-2', C-3')
Hydroxyl	1.80 – 2.10	Broad Singlet (s)	1H	OH (Concentration dependent)

Diagnostic Feature: The absence of a methyl triplet (approx. 0.9 ppm) rules out the direct addition product (1-ethylcyclopentanol). The absence of a methyl singlet (2.1 ppm) rules out the ring-opened ketone.

^13C NMR Data (100 MHz, $CDCl_3$)

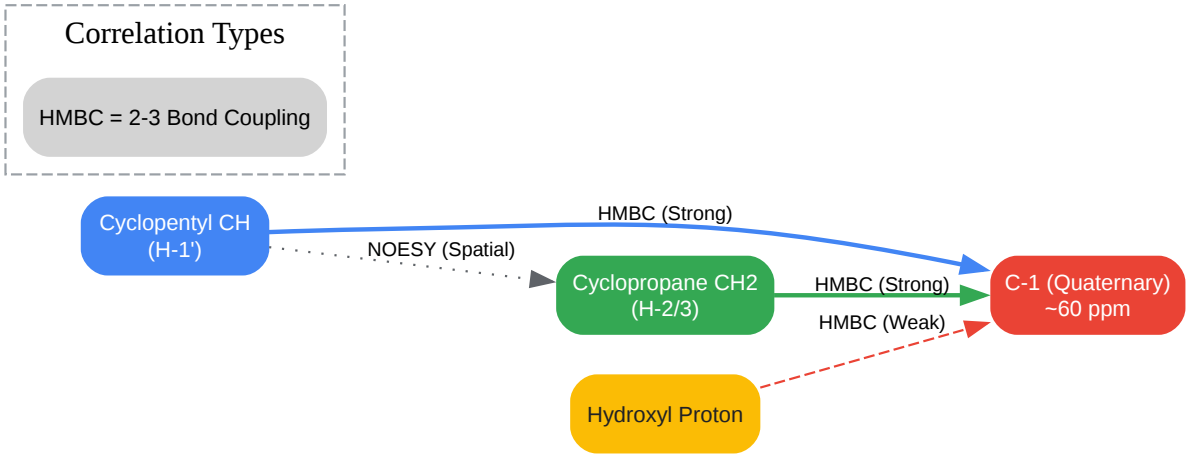
The quaternary carbon (C-1) resonance is the structural anchor. In cyclopropanols, this signal appears upfield (55–65 ppm) relative to standard tertiary alcohols (70–75 ppm) due to the hybridization character of the cyclopropane ring.

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Carbon	δ (ppm)	Type	Assignment Logic
C-1	59.5 ± 1.5	Quaternary (Cq)	Diagnostic: C-OH attached to cyclopropane
C-2, C-3	12.5 ± 1.0	CH_2	Cyclopropane ring carbons (High field)
C-1'	46.0 ± 1.5	CH	Cyclopentyl methine (Alpha to Cq)
C-2', C-5'	27.5 ± 1.0	CH_2	Cyclopentyl beta-carbons
C-3', C-4'	25.8 ± 1.0	CH_2	Cyclopentyl gamma-carbons

Structural Connectivity Logic (DOT Visualization)

The following diagram illustrates the HMBC (Heteronuclear Multiple Bond Correlation) and COSY (Correlation Spectroscopy) pathways required to confirm the linkage between the two ring systems.



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Caption: HMBC correlations establish the quaternary center connecting the cyclopentyl methine and cyclopropane methylene groups.

Mass Spectrometry (MS) - EI Mode

Electron Impact (EI) ionization of cyclopropanols typically yields weak molecular ions due to facile ring opening. The fragmentation pattern is dominated by alpha-cleavage and ethylene loss.

Molecular Formula: $C_8H_{14}O$ Exact Mass: 126.1045 Da

Fragmentation Table

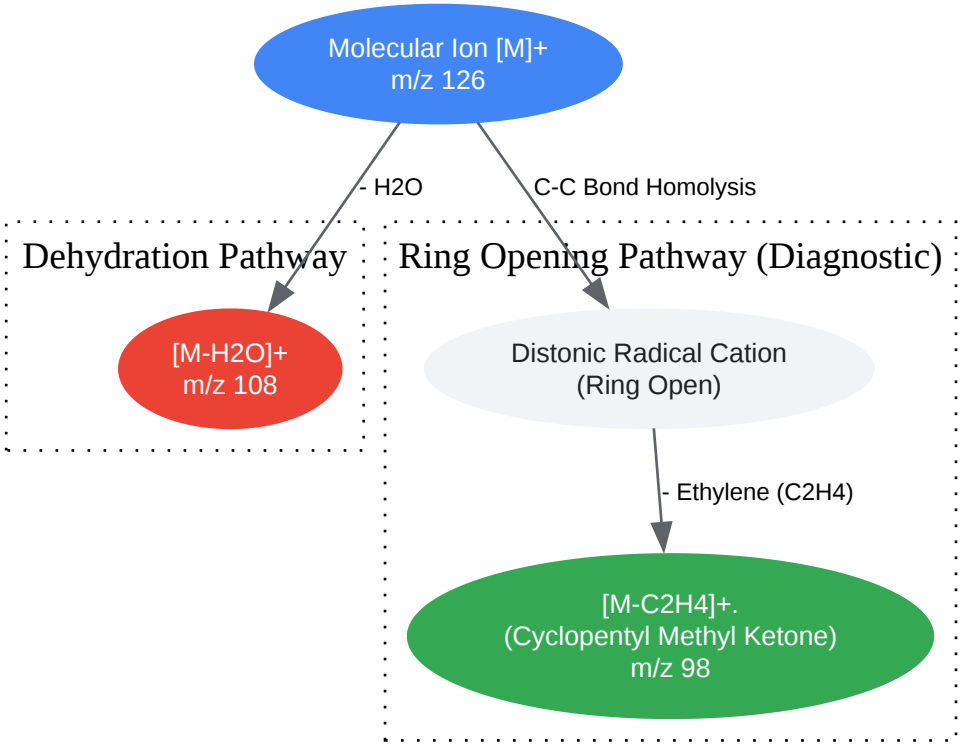
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m/z	Ion Type	Fragment Structure	Mechanism
126	$[M]^{+\cdot}$	$C_8H_{14}O$	Molecular Ion (Very weak/Trace)
108	$[M - 18]^+$	C_8H_{12}	Loss of H_2O. Formation of 1-cyclopentylcyclopropene (transient) or rearrangement to diene.
98	$[M - 28]^{+\cdot}$	$C_6H_{10}O$	McLafferty-like rearrangement involving cyclopropane ring opening (Loss of C_2H_4). Yields Cyclopentyl methyl ketone radical cation.
97	$[M - 29]^+$	C_6H_9O	Loss of Ethyl radical (Ring opening + H-transfer).
69	$[C_5H_9]^+$	Cyclopentyl$^+$	Alpha-cleavage loss of cyclopropanol radical.
57	$[C_3H_5O]^+$	Cyclopropanol$^+$	Alpha-cleavage loss of cyclopentyl radical.

Fragmentation Pathway Diagram

The "McLafferty-like" loss of ethylene is the fingerprint of the cyclopropanol motif.

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Caption: The loss of ethylene (28 Da) from the molecular ion is the primary diagnostic fragmentation for cyclopropanols.

Infrared Spectroscopy (IR)

IR analysis is useful for confirming the alcohol functionality and the unique C-H bonds of the strained ring.

- 3350 – 3450 cm^{-1} (Broad): O-H stretching vibration (Intermolecular H-bonding).
- 3000 – 3090 cm^{-1} (Weak/Medium): Cyclopropane C-H stretching. Note: These appear slightly above 3000 cm^{-1}, distinct from the alkyl C-H bands.
- 2850 – 2960 cm^{-1} (Strong): Cyclopentyl C-H stretching (sp^3).
- 1010 – 1030 cm^{-1}: C-O stretch (Tertiary alcohol).
- ~890 – 910 cm^{-1}: Ring breathing mode (Characteristic of cyclopropane).

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References & Validation Sources

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